

Application Notes and Protocols for CB 3717 Administration in Animal Models

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Introduction

CB 3717, also known as N¹¹¹-propargyl-5,8-dideazafolic acid, is a potent and specific inhibitor of thymidylate synthase (TS).[1][2] TS is a crucial enzyme in the de novo synthesis of thymidine, a necessary precursor for DNA replication.[3] By inhibiting TS, **CB 3717** disrupts DNA synthesis, leading to cell death, particularly in rapidly proliferating cancer cells. Its cytotoxicity is primarily mediated through this targeted inhibition.[1][2] Preclinical studies have demonstrated its efficacy in various cancer models, including murine leukemia and human lung carcinoma xenografts. This document provides detailed application notes and protocols for the administration of **CB 3717** in animal models, focusing on established methodologies and key experimental considerations.

Mechanism of Action

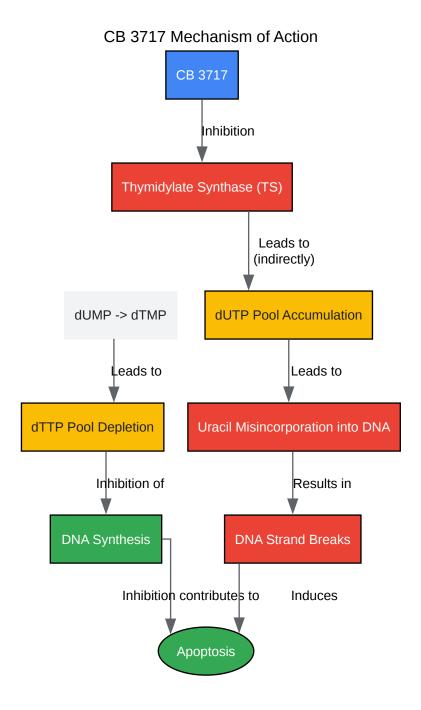
CB 3717 acts as a tight-binding inhibitor of thymidylate synthase.[1] The inhibition of TS leads to a cascade of intracellular events culminating in apoptosis. A key consequence of TS inhibition is the accumulation of deoxyuridine triphosphate (dUTP).[4] This increase in the dUTP/dTTP ratio results in the misincorporation of uracil into DNA. DNA glycosylases then recognize and excise the uracil bases, leading to the formation of apyrimidinic sites. The subsequent repair process can result in DNA strand breaks, ultimately triggering apoptosis and inhibiting cell growth.[4]



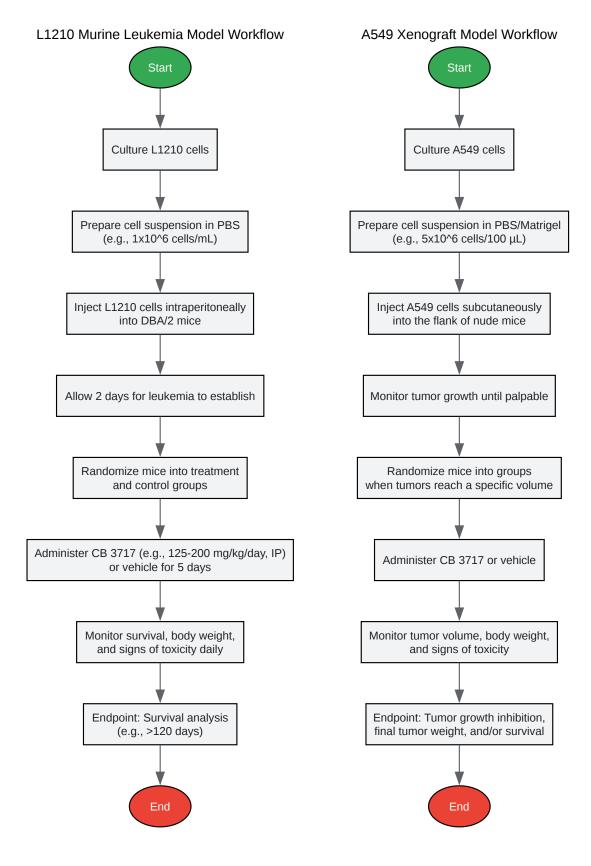
Furthermore, **CB 3717** is metabolized intracellularly to polyglutamate derivatives. These polyglutamated forms are even more potent inhibitors of TS than the parent compound and are retained within the cell for longer periods, contributing significantly to the sustained cytotoxic effect of **CB 3717**.[2]

Signaling Pathway of CB 3717-Induced Cell Death









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